

An In-depth Technical Guide to (1-Hydroxycyclohexyl)acetic acid

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Compound of Interest

Compound Name: (1-Hydroxycyclohexyl)acetic acid

Cat. No.: B078544

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(1-Hydroxycyclohexyl)acetic acid (CAS No. 14399-63-4) is a carboxylic acid derivative featuring a cyclohexane ring substituted with both a hydroxyl and an acetic acid group at the same carbon atom.^{[1][2]} This bifunctional molecule holds potential as a versatile building block in organic synthesis and medicinal chemistry. Its structure is of interest for the development of novel therapeutics and functional materials. This guide provides a comprehensive overview of its chemical properties, a proposed synthetic route with detailed experimental protocols, and a general workflow for its biological evaluation.

Core Chemical Properties

While detailed experimental data for **(1-Hydroxycyclohexyl)acetic acid** is not extensively available in public literature, its basic chemical and physical properties have been identified. The compound is known to be a solid at room temperature.^{[2][3]}

Physicochemical Data

Property	Value	Source(s)
CAS Number	14399-63-4	[1] [2] [3] [4] [5]
Molecular Formula	C ₈ H ₁₄ O ₃	[4]
Molecular Weight	158.19 g/mol	[2]
Physical Form	Solid	[2] [3]
IUPAC Name	(1-hydroxycyclohexyl)acetic acid	[3]
SMILES	OC(=O)CC1(O)CCCC1	[4]
InChI Key	AADJJWDBCQRALD-UHFFFAOYSA-N	[3]
Melting Point	Not available	
Boiling Point	Not available	
pKa	Not available	
Storage Temperature	2-8°C, Sealed in dry conditions	[3]

Safety Information

Hazard Statement	Description	Source(s)
H315	Causes skin irritation	[3]
H319	Causes serious eye irritation	[3]
H335	May cause respiratory irritation	[3]
Signal Word	Warning	[3]

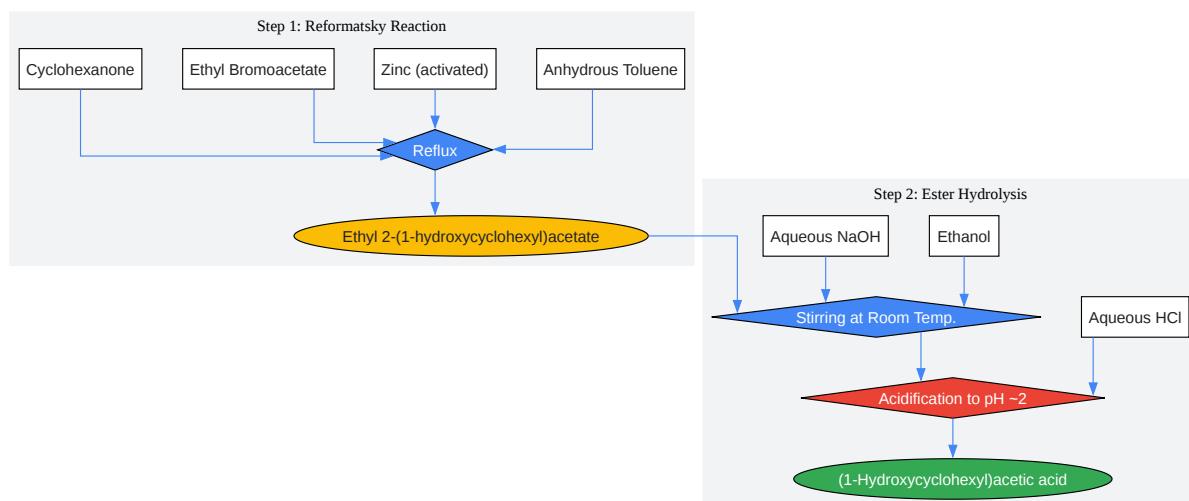
Proposed Synthesis and Experimental Protocols

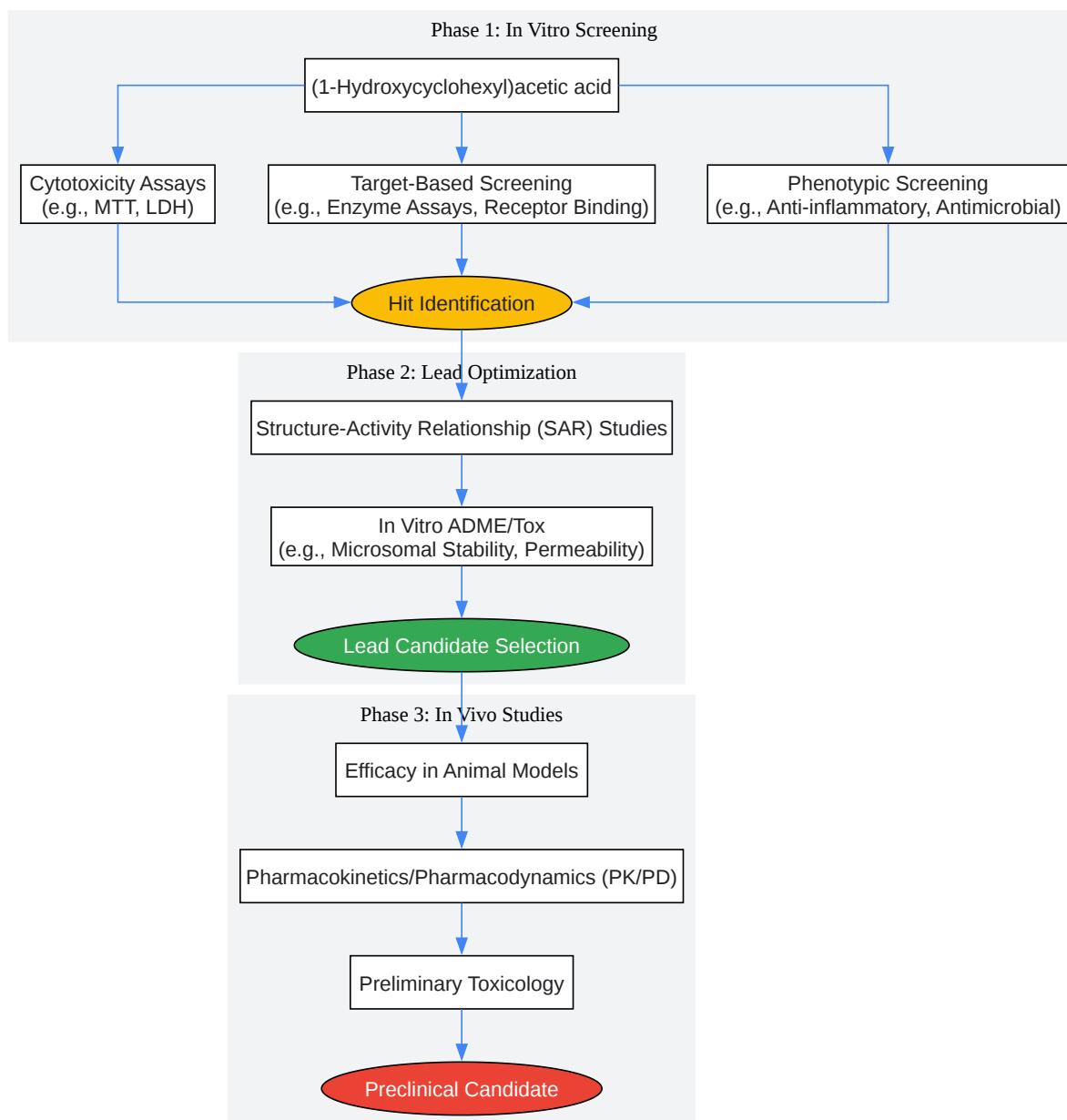
A detailed experimental protocol for the synthesis of **(1-Hydroxycyclohexyl)acetic acid** is not readily available in the published literature. However, a plausible and well-established method for its preparation is the Reformatsky reaction, which involves the reaction of a ketone with an

α -halo ester in the presence of zinc metal.[6][7][8] This would be followed by the hydrolysis of the resulting β -hydroxy ester.

Proposed Synthetic Route: A Two-Step Approach

The proposed synthesis involves a two-step process starting from cyclohexanone and an ethyl haloacetate.



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